

"Hept-1-en-5-yne" molecular formula and weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Hept-1-EN-5-yne

Cat. No.: B14743567

[Get Quote](#)

Technical Overview of Hept-1-en-5-yne

For Researchers, Scientists, and Drug Development Professionals

Hept-1-en-5-yne is an organic compound classified as an enyne, which is a hydrocarbon containing both a double (alkene) and a triple (alkyne) bond. Its structure and reactive sites make it a point of interest in organic synthesis.

Molecular Structure and Properties

The chemical structure of **Hept-1-en-5-yne** consists of a seven-carbon chain. A double bond is located at the first carbon position (C1), and a triple bond is present at the fifth carbon position (C5). This specific arrangement of unsaturated bonds dictates its chemical reactivity and physical properties.

The fundamental molecular details of **Hept-1-en-5-yne** are summarized below. The molecular formula is derived by counting the carbon and hydrogen atoms in its structure. The molecular weight is calculated using the molecular formula and the atomic masses of its constituent elements. The atomic mass of carbon is approximately 12.011 amu, and the atomic mass of hydrogen is approximately 1.008 amu[1][2][3][4][5][6][7][8][9].

Parameter	Value	Reference
Molecular Formula	C ₇ H ₁₀	[10][11]
Molecular Weight	94.15 g/mol	[10][11][12][13][14]
IUPAC Name	hept-1-en-5-yne	[10][11]
CAS Number	821-40-9	[11]

Note: The molecular weight is computed based on the standard atomic weights of the elements.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ck12.org [ck12.org]
- 2. quora.com [quora.com]
- 3. westfield.ma.edu [westfield.ma.edu]
- 4. quora.com [quora.com]
- 5. byjus.com [byjus.com]
- 6. How Do You Calculate The Atomic Mass of Carbon [unacademy.com]
- 7. digipac.ca [digipac.ca]
- 8. #1 - Hydrogen - H [hobart.k12.in.us]
- 9. m.youtube.com [m.youtube.com]
- 10. Hept-1-en-5-yne | C₇H₁₀ | CID 53763274 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 11. Hept-1-EN-5-yne | 821-40-9 | Benchchem [benchchem.com]
- 12. Hept-5-en-1-yne | C₇H₁₀ | CID 54173839 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 13. 1-Hepten-5-yne-Molbase [molbase.com]

- 14. (E)-hept-5-en-1-yne | C₇H₁₀ | CID 14688757 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. ["Hept-1-en-5-yne" molecular formula and weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14743567#hept-1-en-5-yne-molecular-formula-and-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com